

# Application Note & Protocol: Quantification of Urinary 5-Hydroxylysine and Lysine by Gas Chromatography

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## Compound of Interest

Compound Name: *DL-5-Hydroxylysine hydrochloride*

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## Introduction

5-Hydroxylysine (5-Hyl) is a hydroxylated derivative of the amino acid lysine and is a key component of collagen, the primary structural protein in connective tissues. Its presence and concentration in urine can serve as a valuable biomarker for collagen degradation and metabolism.[1] Elevated levels of urinary 5-hydroxylysine may be indicative of conditions associated with increased collagen turnover, such as bone diseases, thermal burns, and certain metabolic disorders.[2] Lysine is an essential amino acid, and its urinary levels can provide insights into overall protein metabolism. Gas chromatography (GC) offers a robust and sensitive method for the simultaneous quantification of these two amino acids in urine.[1]

This application note provides a detailed protocol for the determination of 5-hydroxylysine and lysine in human urine using gas chromatography with flame ionization detection (FID) or mass spectrometry (MS). The method involves sample preparation, derivatization to increase volatility, and subsequent chromatographic separation and detection.

## Quantitative Data Summary

The following tables summarize the performance characteristics of the described gas chromatography method for the analysis of 5-hydroxylysine and lysine in urine.

Table 1: Method Detection and Linearity

Analyte	Limit of Detection (LOD)	Linearity Range (µg/mL)	Correlation Coefficient (r <sup>2</sup> )
5-Hydroxylysine	350 pmol/mL[1]	1.0 - 300[3]	>0.99[3]
Lysine	200 pmol/mL[1]	1.0 - 300[3]	>0.99[3]

Table 2: Precision and Accuracy

Analyte	Intra-day Precision (%RSD)	Inter-day Precision (%RSD)	Recovery (%)
5-Hydroxylysine	< 4.63[4]	< 6.15[4]	89[4]
Lysine	< 5	< 7	>90

Note: Precision and recovery data for lysine are typical expected values for amino acid analysis by GC.

## Experimental Workflow Diagram

Figure 1. Experimental Workflow for Urinary 5-Hydroxylysine and Lysine Analysis

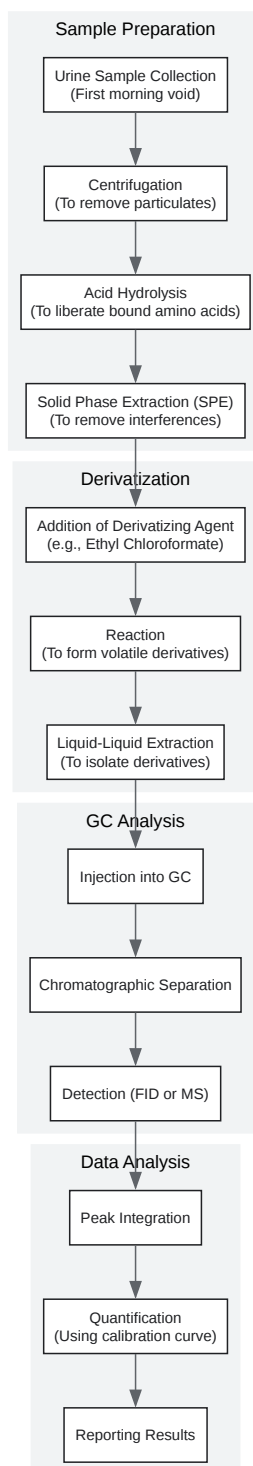


Figure 2. Biological Significance of Urinary 5-Hydroxylysine

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